

SGC2085 Hydrochloride: A Potent and Selective Inhibitor of CARM1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SGC2085 hydrochloride

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Coactivator-associated arginine methyltransferase 1 (CARM1), also known as protein arginine methyltransferase 4 (PRMT4), is a critical epigenetic regulator involved in a diverse range of cellular processes, including transcriptional activation, RNA processing, and signal transduction. Its dysregulation has been implicated in the pathology of numerous diseases, most notably cancer. **SGC2085 hydrochloride** has emerged as a potent and selective small molecule inhibitor of CARM1, making it an invaluable tool for elucidating the biological functions of CARM1 and for exploring its therapeutic potential. This technical guide provides a comprehensive overview of SGC2085, including its inhibitory activity, its effects on key signaling pathways, and detailed protocols for its use in experimental settings.

Quantitative Inhibitory Profile of SGC2085

SGC2085 demonstrates high potency and selectivity for CARM1. The following table summarizes the key quantitative data regarding its inhibitory activity.

Target	Parameter	Value	Notes
CARM1	IC50	50 nM	Potent inhibition of enzymatic activity in cell-free assays. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
PRMT6	IC50	5.2 μ M	Weakly inhibits PRMT6, demonstrating over 100-fold selectivity for CARM1. [1] [2] [4] [5] [6] [7] [8] [9] [10] [11]
PRMT1, PRMT3, PRMT5, PRMT7	Selectivity	>100-fold	Highly selective over other protein arginine methyltransferases. [2] [5] [6]
PRMT8	Selectivity	>100-fold (up to 50 μ M)	No significant inhibition observed at concentrations up to 50 μ M. [2] [9]
Cellular Activity (HEK293 cells)	Activity	No activity up to 10 μ M	Low cell permeability is suggested as a reason for the lack of observed cellular activity. [2] [4] [5] [6] [8] [9] [12]
Mechanism of Inhibition	Type	Noncompetitive	The inhibitory activity of SGC2085 is not affected by varying concentrations of the peptide substrate or the cofactor SAM. [8]

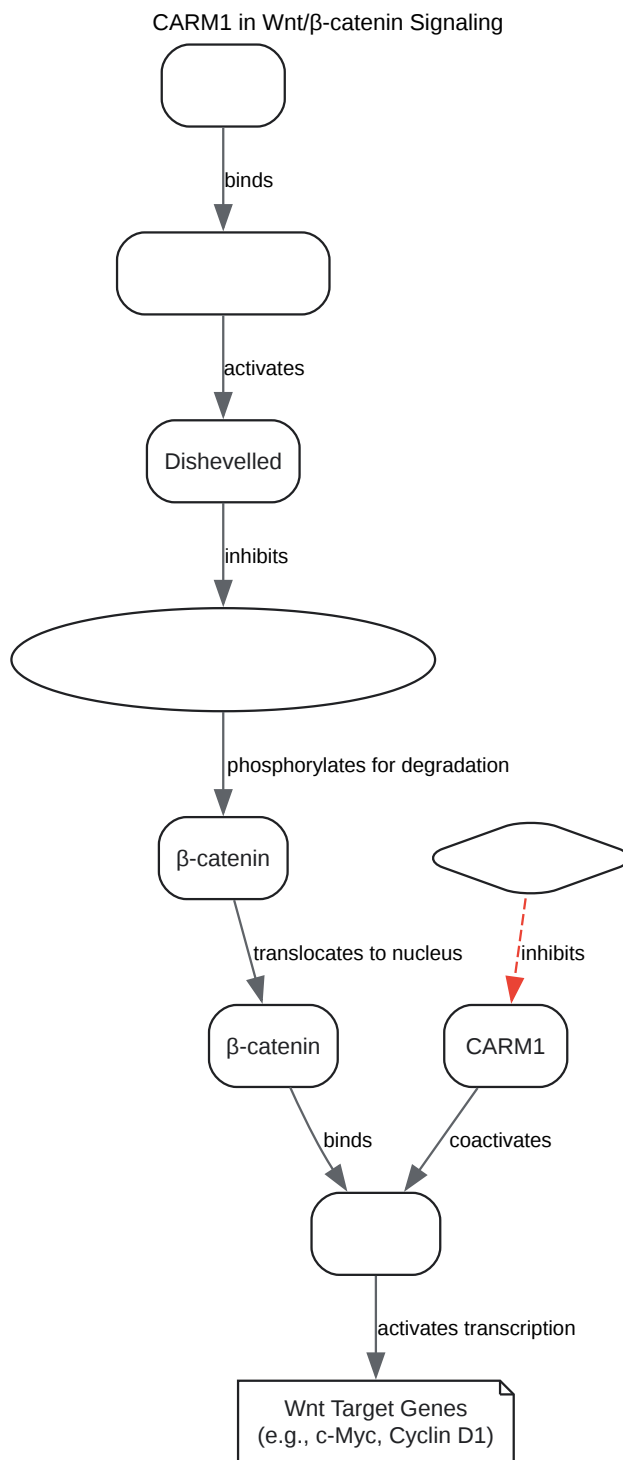
Note: Specific K_i (inhibition constant) or K_d (dissociation constant) values for the SGC2085-CARM1 interaction are not readily available in the reviewed literature.

CARM1 Signaling Pathways and the Impact of SGC2085

CARM1 is a key regulator in several critical signaling pathways. SGC2085, by inhibiting CARM1's methyltransferase activity, can modulate the downstream effects of these pathways.

Wnt/ β -catenin Signaling Pathway

CARM1 acts as a coactivator for β -catenin, a central component of the Wnt signaling pathway. [13][14] Inappropriate activation of this pathway is a hallmark of colorectal cancer.[13] CARM1 interacts with β -catenin and enhances the transcription of Wnt target genes.[3][14] Inhibition of CARM1 with SGC2085 is expected to suppress this transcriptional activation.

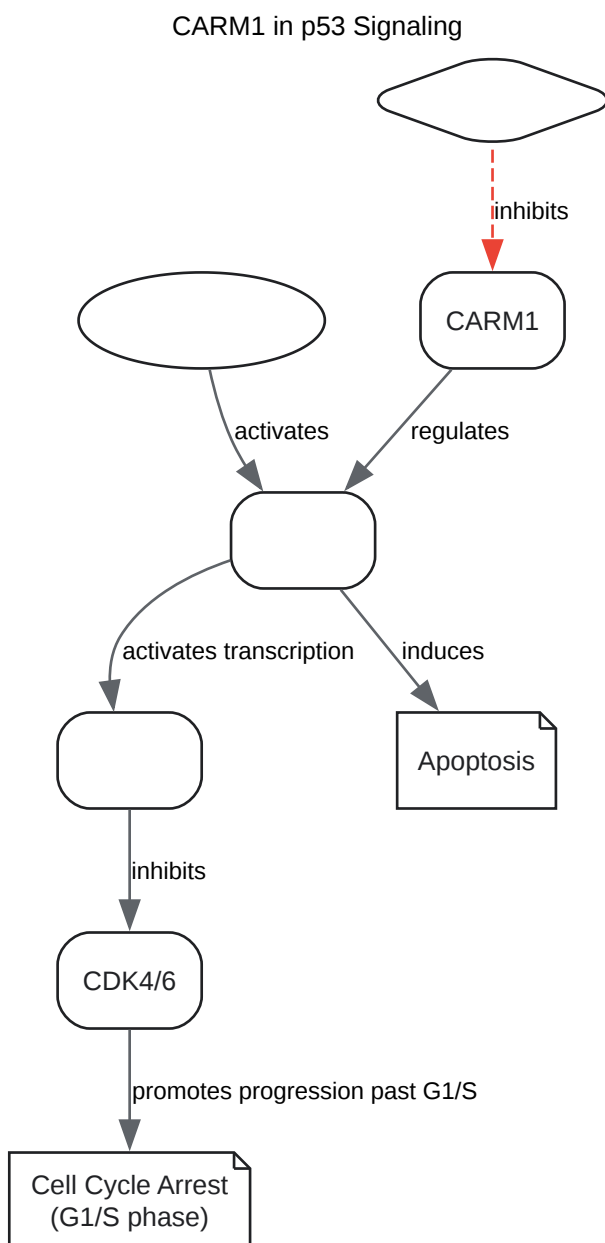


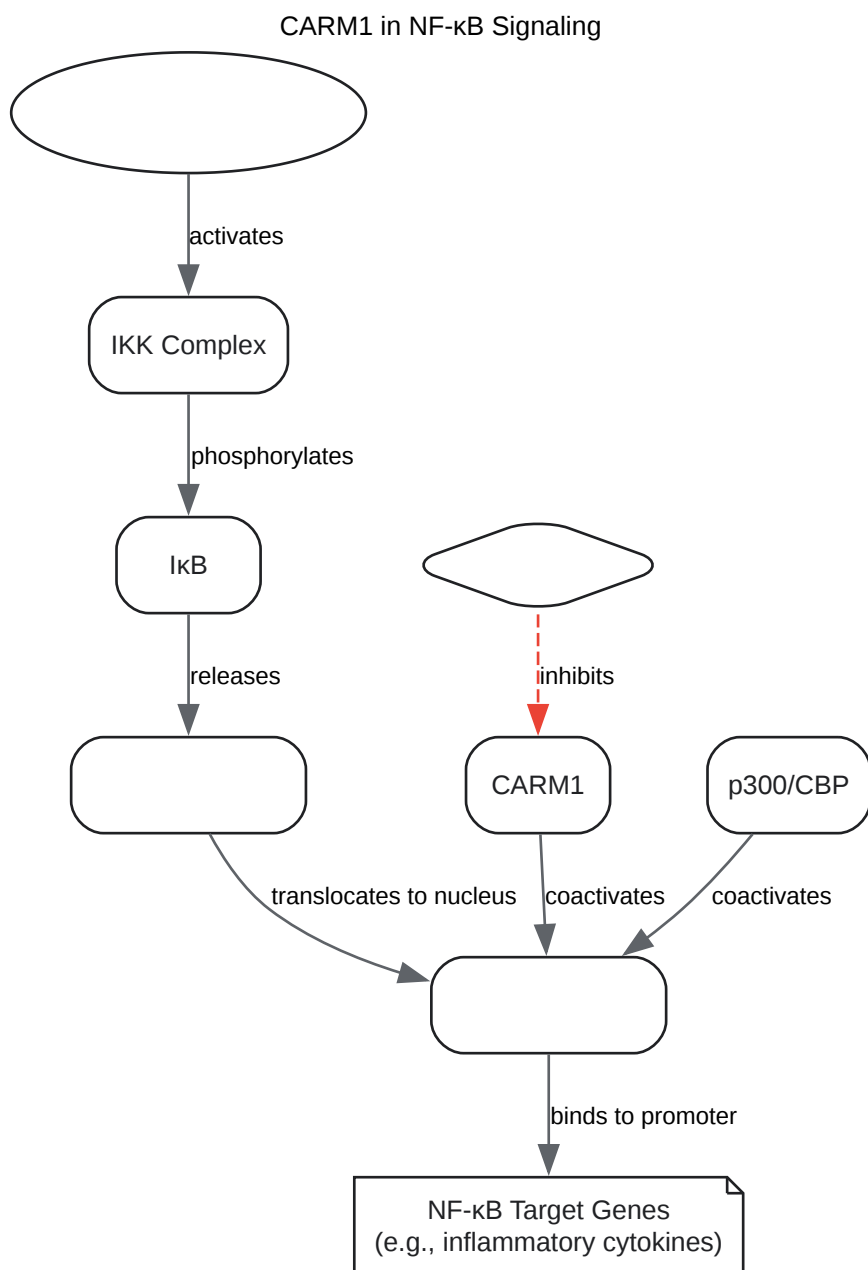
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Caption: CARM1's role as a coactivator in the Wnt/ β -catenin pathway.

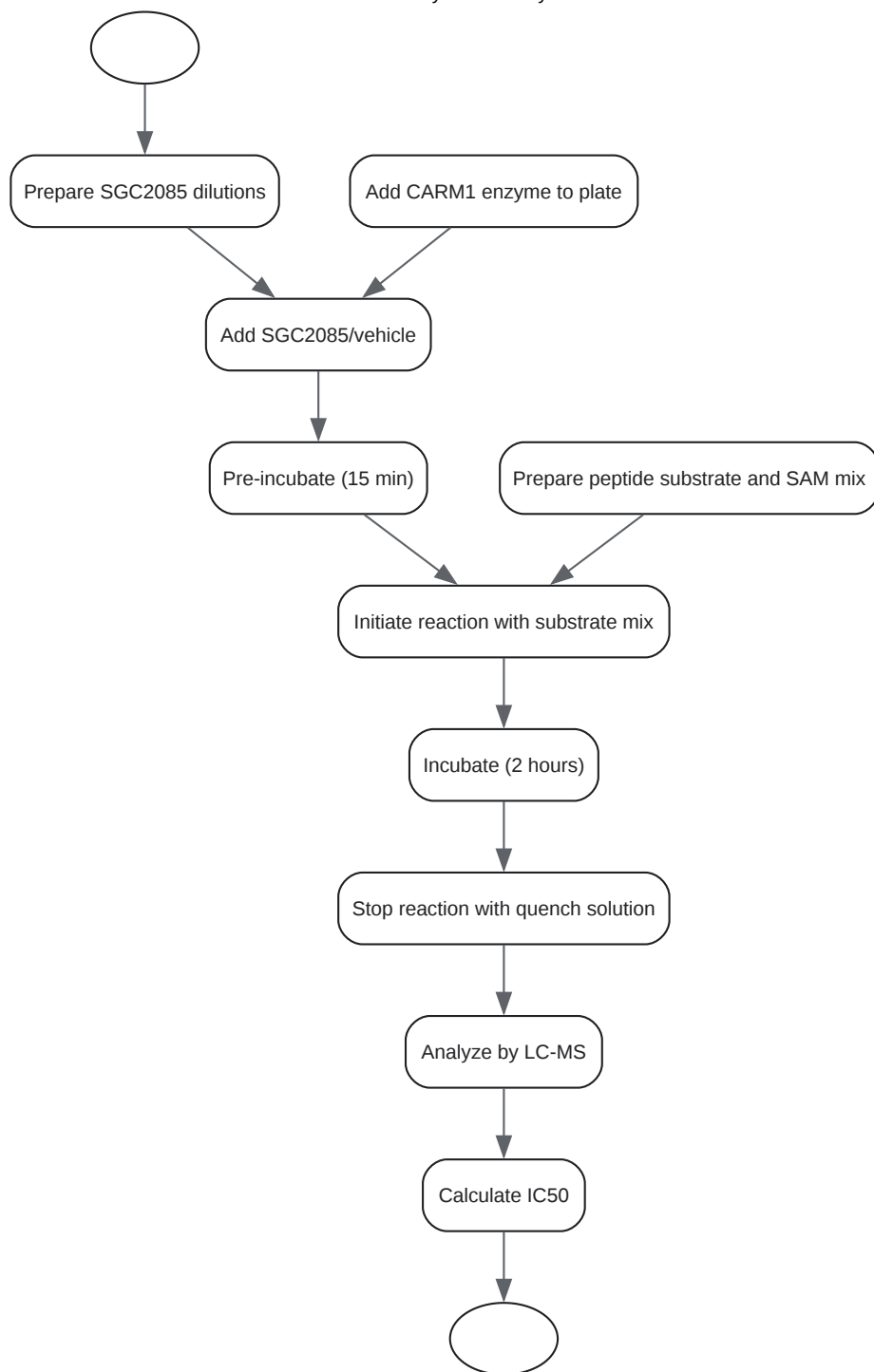
p53 Signaling Pathway

CARM1 can influence the p53 signaling pathway, which is crucial for tumor suppression through the regulation of cell cycle arrest and apoptosis.[5][15] Knockdown of CARM1 has been shown to activate the p53 signaling pathway, leading to increased expression of p53 and its downstream target, p21.[5] This suggests that inhibiting CARM1 with SGC2085 could enhance p53-mediated tumor suppression.

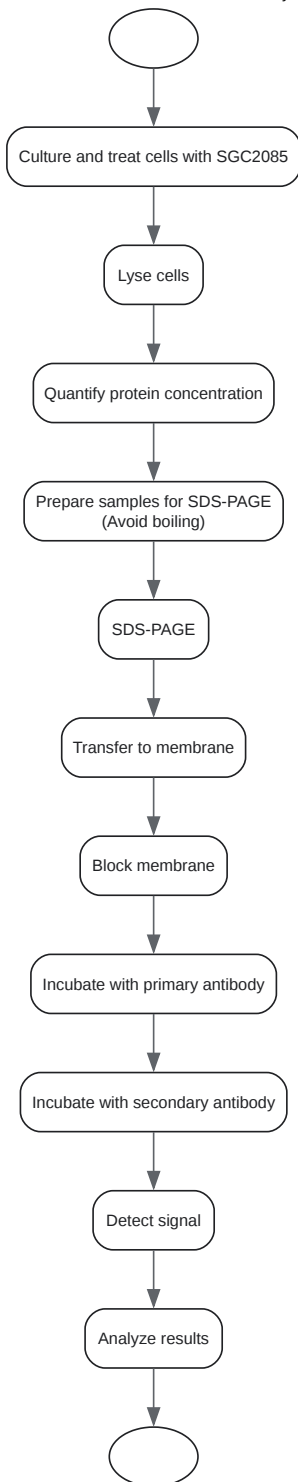




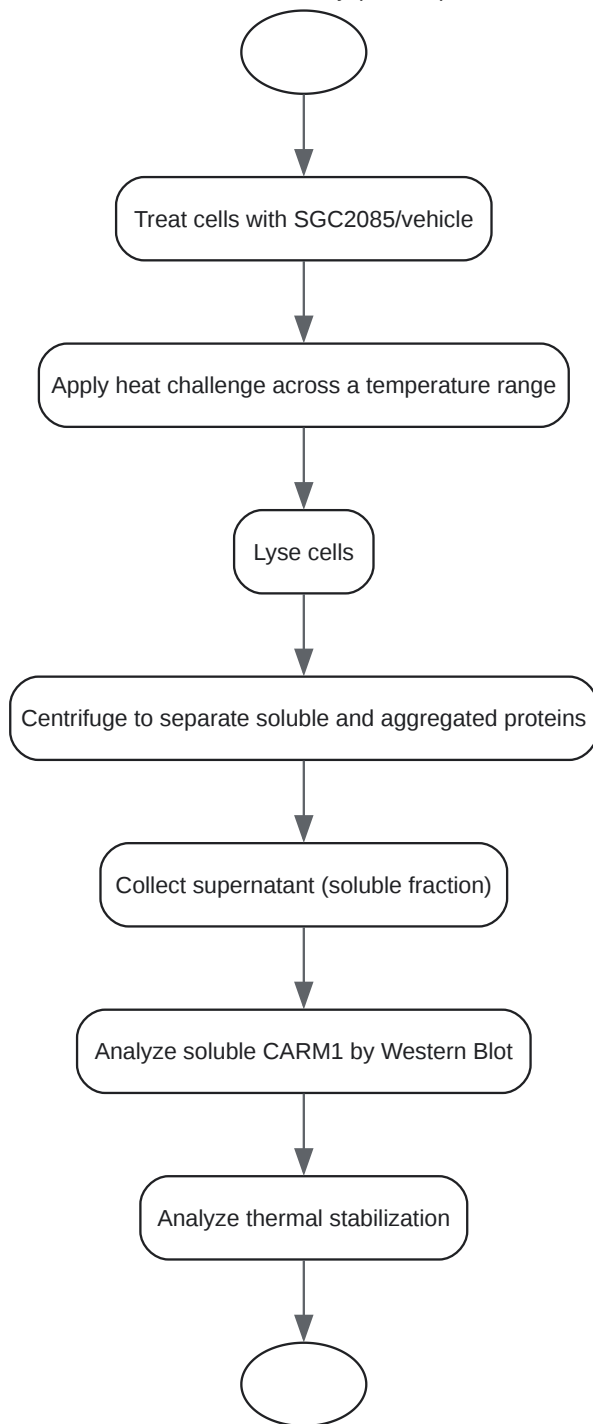
In Vitro CARM1 Enzymatic Assay Workflow



Western Blot Workflow for Substrate Methylation



Cellular Thermal Shift Assay (CETSA) Workflow

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- To cite this document: BenchChem. [SGC2085 Hydrochloride: A Potent and Selective Inhibitor of CARM1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593814#sgc2085-hydrochloride-target-protein-carm1]

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